

Technical Guide: 3-Hydroxycarbofuran-d3 Analysis

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Compound of Interest

Compound Name: 3-Hydroxycarbofuran-d3

Cat. No.: B12374624

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical chemistry of **3-Hydroxycarbofuran-d3**, a deuterated metabolite of the insecticide carbofuran. Given its role as an internal standard in analytical methodologies, understanding its properties and the techniques for its quantification is critical for researchers in environmental science, toxicology, and drug metabolism.

Physicochemical and Analytical Data

3-Hydroxycarbofuran-d3 is the deuterated analog of 3-hydroxycarbofuran, a major metabolite of carbofuran.[1] The incorporation of deuterium atoms results in a mass shift, making it an ideal internal standard for mass spectrometry-based quantification.[1]

Table 1: General Properties of **3-Hydroxycarbofuran-d3**

Property	Value	Source
CAS Number	1794759-59-3	[2]
Molecular Formula	C ₁₂ H ₁₂ D ₃ NO ₄	[2]
Molecular Weight	240.27 g/mol	[2]

Table 2: Analytical Standards and Properties of 3-Hydroxycarbofuran (Non-deuterated)

While a specific certificate of analysis for the deuterated standard was not publicly available, data for the non-deuterated form provides essential analytical parameters.

Property	Value	Source
Melting Point	138 - 140 °C	[3]
UV max	218, 279 nm	[4]
Suitability	Passes test for identity (NMR)	
Impurities	≤2% water (Karl Fischer)	

Chromatographic and Mass Spectrometric Data

The analysis of 3-hydroxycarbofuran and its deuterated internal standard is predominantly performed using liquid chromatography coupled with mass spectrometry (LC-MS).

Table 3: UPLC-MS/MS Method Parameters for 3-Hydroxycarbofuran Analysis

This table summarizes typical parameters for the analysis of 3-hydroxycarbofuran in biological matrices, where **3-Hydroxycarbofuran-d3** would serve as an internal standard.

Parameter	Value	Source
Column	UPLC BEH C18 (2.1 x 50 mm, 1.7 µm)	[5]
Column Temperature	40 °C	[5]
Flow Rate	0.4 mL/min	[5]
Desolvation Temperature	450 °C	[5]
Quantitative Analysis Mode	Multiple Reaction Monitoring (MRM)	[5]
MRM Transition (3-hydroxycarbofuran)	m/z 238.1 → 180.9	[5]

Table 4: Method Validation Data for 3-Hydroxycarbofuran Analysis

The following data is from a validated HPLC-DAD method for the determination of carbofuran and 3-hydroxycarbofuran, demonstrating typical performance characteristics.

Parameter	Value	Source
Linearity Range	6.25 - 100 µg/mL	[6][7]
Correlation Coefficient (r ²)	>0.9811	[6][7]
Precision (CV)	<15%	[6][7]
Accuracy (RSE)	<15%	[6][7]
Recovery	64.72% to 100.61%	[6][7]

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction for Biological Matrices

This protocol is a representative example for the extraction of 3-hydroxycarbofuran from liver tissue prior to UPLC-MS/MS analysis.[5]

- Homogenization: Homogenize the liver tissue sample.
- Extraction: Perform a liquid-liquid extraction using ethyl acetate.
- Evaporation: Evaporate the organic phase to dryness.
- Reconstitution: Reconstitute the residue in a suitable solvent compatible with the UPLC-MS/MS mobile phase.

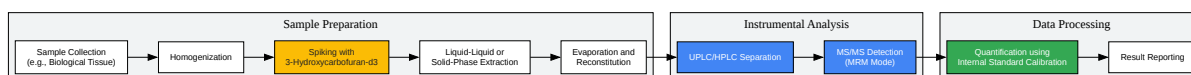
Analytical Method: UPLC-MS/MS

A validated UPLC-MS/MS method for the simultaneous determination of carbofuran and 3-hydroxycarbofuran in duck liver has been reported.[5] The method utilizes a UPLC BEH C18 column and a mobile phase gradient.[5] Quantification is achieved using multiple reaction monitoring (MRM) in positive ion mode.[5] The MRM transition for 3-hydroxycarbofuran is m/z 238.1 → 180.9.[5]

Visualizations

Workflow for the Analysis of 3-Hydroxycarbofuran-d3

The following diagram illustrates a typical experimental workflow for the quantification of 3-hydroxycarbofuran using its deuterated internal standard.

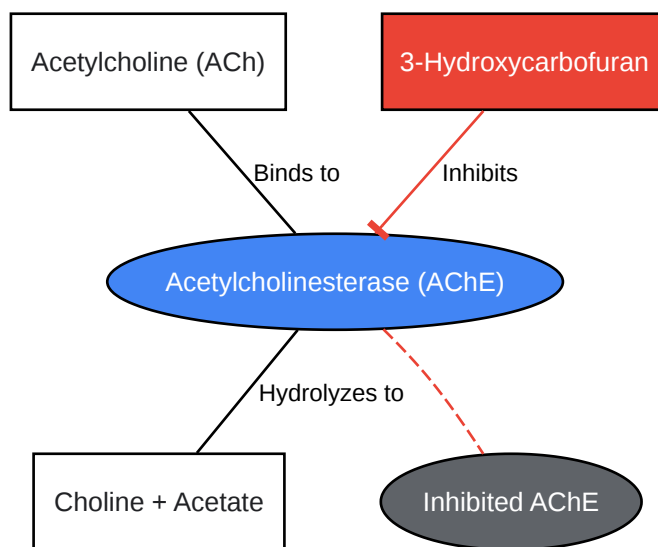


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Caption: A generalized workflow for the quantitative analysis of 3-hydroxycarbofuran.

Inhibition of Acetylcholinesterase by 3-Hydroxycarbofuran

3-Hydroxycarbofuran, like its parent compound carbofuran, is an inhibitor of the enzyme acetylcholinesterase.[4] This inhibition leads to the accumulation of the neurotransmitter acetylcholine, resulting in toxicity.



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Caption: The inhibitory action of 3-hydroxycarbofuran on acetylcholinesterase.

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